

Application Notes and Protocols: 8-Nonenoic Acid Analytical Standards

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Compound of Interest

Compound Name: 8-Nonenoic acid

Cat. No.: B1345111

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Introduction

8-Nonenoic acid (CAS No. 31642-67-8) is a medium-chain unsaturated fatty acid utilized in various research and development sectors.^{[1][2]} Its applications include serving as a reagent in the synthesis of antineoplastic agents, such as 4-N-Alkyl Gemcitabine analogs.^{[1][3][4]} Furthermore, it has been identified as a semiochemical, a chemical involved in the communication between organisms.^[5] Given its role in specialized synthesis and biological contexts, the availability of high-purity analytical standards and reference materials is critical for accurate quantification, method validation, and quality control in research, drug development, and chemical analysis.

These application notes provide researchers, scientists, and drug development professionals with a comprehensive guide to the analytical standards of **8-Nonenoic acid**, including sourcing, specifications, and detailed protocols for its analysis using modern chromatographic techniques.

Reference Material Specifications and Sourcing

High-purity **8-Nonenoic acid** is available from several chemical suppliers as a neat liquid or in solution. The quality and characterization of these standards are crucial for generating reliable and reproducible analytical data. Below is a summary of available reference materials from prominent suppliers.

Supplier	Product Name	CAS Number	Purity/Assay	Format/Form
Sigma-Aldrich	8-Nonenoic acid	31642-67-8	97%	Liquid
Tokyo Chemical Industry (TCI)	8-Nonenoic Acid	31642-67-8	>97.0% (GC)	Liquid
Biosynth	8-Nonenoic Acid	31642-67-8	Not Specified	Not Specified
LookChem	8-Nonenoic acid	31642-67-8	97%	Not Specified
ChemicalBook	8-NONENOIC ACID	31642-67-8	98.0%	Not Specified

Note: Purity and specifications are subject to batch-to-batch variability. Always refer to the Certificate of Analysis (CoA) provided by the supplier for the most accurate information.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Physicochemical Data for 8-Nonenoic Acid

Accurate physical and chemical data are essential for method development, particularly for chromatographic and spectroscopic analysis.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₆ O ₂	[6][8][9]
Molecular Weight	156.22 g/mol	[6][8][9]
CAS Number	31642-67-8	[6][8][9]
Melting Point	2.5 - 5 °C	[7]
Boiling Point	259.6°C at 760 mmHg; 88 °C/0.38 mmHg	[3]
Density	0.908 g/mL at 25 °C	[6][9]
Refractive Index (n _{20/D})	1.444	[6][9]
Form	Liquid	[6][9]
InChI Key	AWQOXJOAQMCOED-UHFFFAOYSA-N	[6][9]

Analytical Methodologies and Protocols

The analysis of **8-Nonenoic acid**, like other fatty acids, is most commonly performed using Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). Due to the polarity and low volatility of the carboxylic acid group, derivatization is a standard and often necessary step for successful GC analysis.[10]

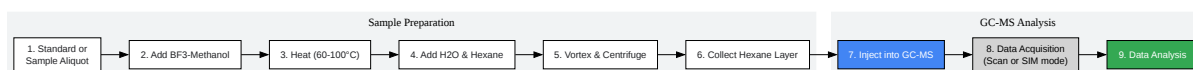
Protocol 1: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides excellent sensitivity and specificity for the analysis of fatty acids. Derivatization to form more volatile esters, such as Fatty Acid Methyl Esters (FAMES), is crucial for good chromatographic performance.[10][11]

A. Sample Preparation and Derivatization (Esterification)

This protocol describes the conversion of **8-Nonenoic acid** to its methyl ester (methyl 8-nonenoate) using Boron Trifluoride (BF₃) in methanol.

- Standard Preparation: Prepare a stock solution of **8-Nonenoic acid** (e.g., 1 mg/mL) in methanol.
- Reaction Setup: Place up to 1 mL of the standard or sample solution into a screw-capped tube.
- Esterification: Add 1-2 mL of 14% BF₃ in methanol. Cap the tube tightly and heat at 60-100°C for 30 minutes.^[12]
- Extraction: After cooling to room temperature, add 1 mL of water and 1-2 mL of hexane. Vortex vigorously for 1 minute to extract the FAMES into the hexane layer.
- Layer Separation: Centrifuge briefly to ensure complete phase separation.
- Collection: Carefully transfer the upper hexane layer containing the methyl 8-nonenoate to a clean GC vial.
- Drying: Add a small amount of anhydrous sodium sulfate to the hexane extract to remove residual water.



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Workflow for derivatization and GC-MS analysis of **8-Nonenoic acid**.

B. GC-MS Instrumentation and Conditions

Parameter	Recommended Setting
GC System	Agilent, Shimadzu, or equivalent
Column	SH-WAX (60 m × 0.25 mm I.D., df=0.5 µm) or similar polar capillary column
Injection Mode	Splitless
Injector Temp.	240 - 250 °C
Carrier Gas	Helium at a constant linear velocity (e.g., 34.0 cm/s)
Oven Program	80°C (hold 2 min), ramp at 40°C/min to 200°C, then ramp at 25°C/min to 240°C (hold 2 min)
MS System	Quadrupole or Ion Trap
Ion Source Temp.	200 - 230 °C
Interface Temp.	240 - 250 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (e.g., m/z 40-300) or Selected Ion Monitoring (SIM) for higher sensitivity

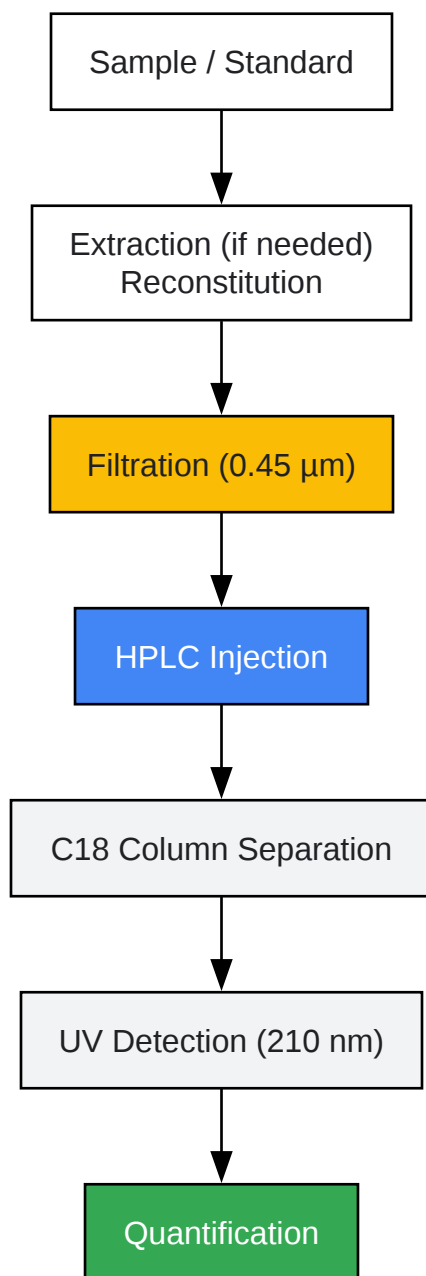
Note: These parameters are a starting point and should be optimized for the specific instrument and column used. A research study identified **8-nonenoic acid** from a bacterial endophyte using GC-MS with a retention time of approximately 14 minutes post-injection, which can serve as a reference point.[\[13\]](#)

Protocol 2: Analysis by High-Performance Liquid Chromatography (HPLC-UV)

HPLC offers an alternative for analyzing **8-Nonenoic acid** without derivatization, which is beneficial for higher throughput applications.[\[12\]](#)

A. Sample Preparation

- **Standard Preparation:** Prepare a stock solution of **8-Nonenoic acid** (e.g., 1 mg/mL) in methanol or acetonitrile.
- **Working Standards:** Create a series of working standards by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 1 µg/mL to 100 µg/mL).[\[12\]](#)
- **Sample Extraction:** For complex matrices, perform a liquid-liquid extraction. Acidify the sample and extract **8-Nonenoic acid** into an organic solvent like ethyl acetate. Evaporate the solvent and reconstitute the residue in the mobile phase.[\[12\]](#)
- **Filtration:** Filter all samples and standards through a 0.22 or 0.45 µm syringe filter before injection.



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General workflow for the HPLC-UV analysis of **8-Nonenoic acid**.

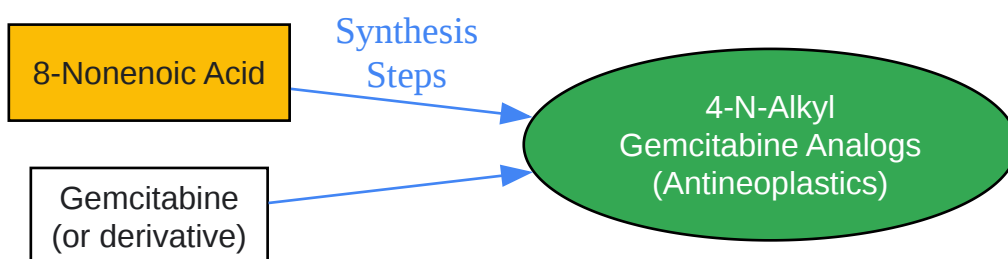
B. HPLC Instrumentation and Conditions

Parameter	Recommended Setting
HPLC System	Standard system with UV detector
Column	C18 reversed-phase column (e.g., 250 x 4.6 mm, 4 µm)
Mobile Phase	Acetonitrile and water with 0.1% phosphoric acid or 0.1% formic acid (for LC-MS)
Elution Mode	Isocratic or Gradient
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Detection	UV at 210 nm
Injection Volume	10 - 20 µL

Reference: These conditions are based on general protocols for fatty acid analysis by HPLC. [\[12\]](#)

Application in Synthesis

8-Nonenoic acid is a documented reagent in the synthesis of modified nucleoside analogs that act as antineoplastics. This involves chemically linking the fatty acid to the gemcitabine molecule.



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Role of **8-Nonenoic acid** in the synthesis of antineoplastic agents.

Storage and Handling

Proper storage of analytical standards is imperative to maintain their purity and stability.

- **Storage Conditions:** Store in a cool place.[14] Keep the container tightly closed in a dry and well-ventilated area.[14] Some suppliers recommend storage at room temperature or refrigerated (<15°C) in a dark place. For long-term stability, storage at -20°C is advisable.[15]
- **Inert Atmosphere:** For air-sensitive compounds, storing under an inert gas like argon or nitrogen is recommended to prevent oxidation.
- **Safety:** **8-Nonenoic acid** may be harmful if swallowed and can cause skin and eye irritation. [7] Standard personal protective equipment (PPE), including gloves and safety glasses, should be worn during handling. Refer to the Safety Data Sheet (SDS) for complete safety information.[14]

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